

Navigating the Hazards of Triethylamine Picrate: An In-depth Technical Guide

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Compound of Interest

Compound Name: Triethylamine picrate

Cat. No.: B15494950

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Triethylamine picrate, a salt formed from the strong acid, picric acid, and the organic base, triethylamine, presents a significant and complex hazard profile that demands rigorous safety protocols. This technical guide provides a comprehensive overview of the inherent dangers associated with this compound, drawing from the well-documented hazards of its constituent parts. It is imperative for all personnel handling this substance to be thoroughly familiar with its potential for explosion, toxicity, and chemical reactivity.

Core Hazards: A Synthesis of Two Volatile Precursors

The primary hazards of **triethylamine picrate** are a direct combination of the dangerous properties of picric acid and triethylamine. Picric acid is a well-known explosive, particularly when dry or when it forms salts with metals.^{[1][2][3][4][5]} Triethylamine is a flammable, toxic, and corrosive liquid.^{[6][7][8][9]} The resulting salt, **triethylamine picrate**, should be treated as a substance with a high potential for explosive decomposition, coupled with significant toxicological and flammability risks.

Explosive and Flammable Properties

The picrate anion is inherently unstable and contributes to the explosive nature of the salt. Dry picric acid and its salts are sensitive to shock, friction, and heat, and can detonate.^{[2][3]} While **triethylamine picrate**'s specific sensitivity data is not readily available, it must be handled with

the same precautions as other energetic materials. The triethylamine component introduces a significant flammability hazard, with a low flash point and a wide explosive range in air.[3][6]

Toxicity and Corrosivity

Both picric acid and triethylamine are toxic. Picric acid can be harmful if swallowed, inhaled, or absorbed through the skin, causing irritation and potential damage to the liver and kidneys.[2][3][4] Triethylamine is also toxic by all routes of exposure and is corrosive, capable of causing severe skin burns and eye damage.[6][7][9] Therefore, **triethylamine picrate** is presumed to be a toxic and corrosive substance, requiring stringent measures to prevent any direct contact.

Quantitative Hazard Data

To facilitate a clear understanding of the risks, the following tables summarize the key quantitative hazard data for the parent compounds of **triethylamine picrate**.

Property	Picric Acid	Triethylamine	Source(s)
Oral LD50 (Rat)	200 mg/kg	730 mg/kg	[2][4]
Dermal LD50 (Rabbit)	Not specified	580 mg/kg	[4]
Inhalation LC50 (Rat)	Not specified	7.22 mg/L (4h)	[4]

Table 1: Toxicological Data

Property	Picric Acid	Triethylamine	Source(s)
Flash Point	150 °C (302 °F)	-11 °C (12.2 °F)	[5]
Autoignition Temperature	300 °C (572 °F)	215 °C (419 °F)	[6]
Lower Explosive Limit (LEL)	Not applicable (explosive solid)	1.2%	[3]
Upper Explosive Limit (UEL)	Not applicable (explosive solid)	8.0%	[3]

Table 2: Flammability Data

Experimental Protocol: Synthesis of Triethylamine Picrate

The following is a generalized protocol for the synthesis of **triethylamine picrate**, which should be performed with extreme caution in a certified fume hood and with all necessary personal protective equipment.

Materials:

- Picric acid (wetted with >30% water)
- Triethylamine
- Ethanol (or another suitable solvent)
- Beakers
- Stirring rod
- Filter paper
- Buchner funnel
- Vacuum flask

Procedure:

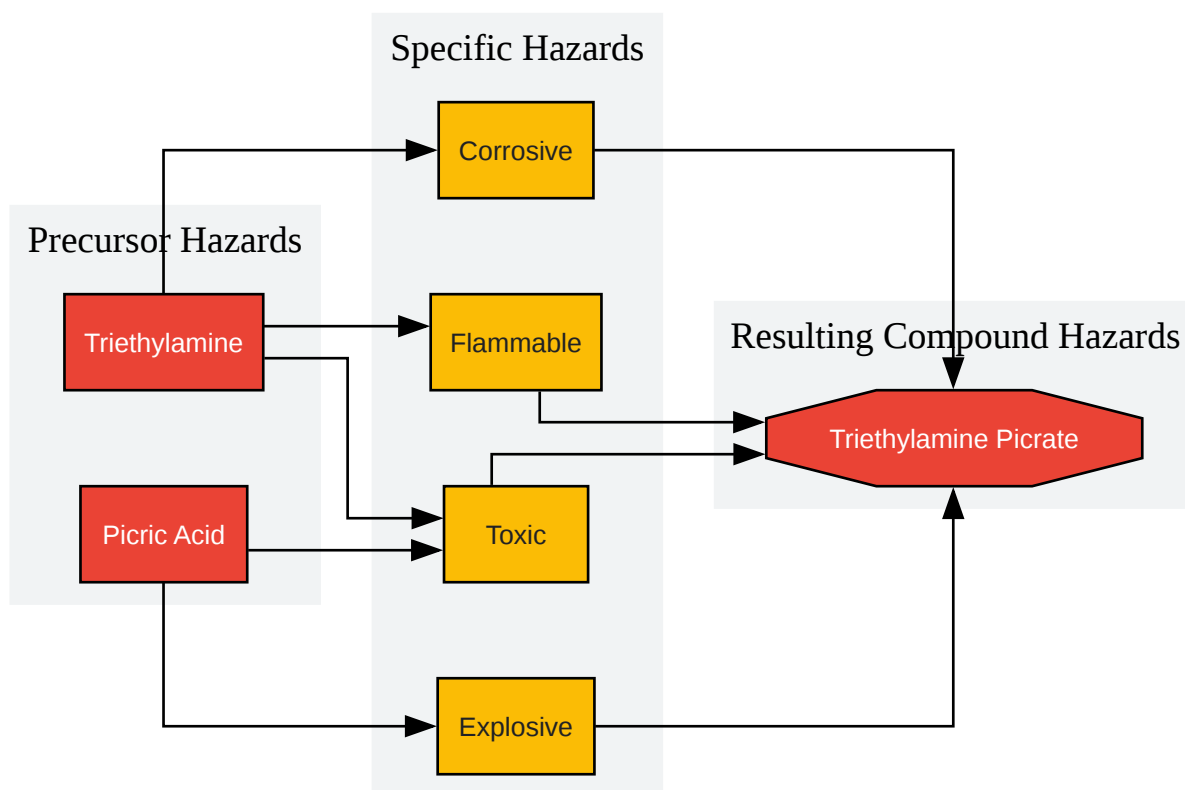
- **Dissolution of Picric Acid:** In a fume hood, carefully weigh a desired amount of wetted picric acid and dissolve it in a minimal amount of ethanol with gentle stirring.
- **Addition of Triethylamine:** Slowly, and with continuous stirring, add an equimolar amount of triethylamine to the picric acid solution. The reaction is an acid-base neutralization and is exothermic.
- **Crystallization:** Allow the solution to cool slowly to room temperature. The **triethylamine picrate** salt will precipitate out of the solution as yellow crystals. The cooling process can be

further facilitated by placing the beaker in an ice bath.

- Isolation of Crystals: Collect the crystals by vacuum filtration using a Buchner funnel and vacuum flask.
- Washing: Wash the crystals with a small amount of cold ethanol to remove any unreacted starting materials.
- Drying: Crucially, do not allow the **triethylamine picrate** to dry completely. The dried salt is expected to be a primary explosive. For storage and handling, the crystals should be kept wetted with a suitable solvent, such as ethanol or water, at all times.

Mandatory Visualizations

To further elucidate the relationships between the hazards and the necessary safety measures, the following diagrams are provided.



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Caption: Hazard inheritance from precursor compounds to **triethylamine picrate**.



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Caption: Recommended workflow for the safe handling of **triethylamine picrate**.

Safety Precautions: A Multi-faceted Approach

Given the severe hazards, a multi-layered approach to safety is essential when working with **triethylamine picrate**.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles and a face shield are mandatory.
- **Skin Protection:** A flame-retardant lab coat, along with chemical-resistant gloves (e.g., nitrile or neoprene), must be worn.
- **Respiratory Protection:** If there is any risk of generating dust or aerosols, a properly fitted respirator with appropriate cartridges should be used.

Handling and Storage:

- All work with **triethylamine picrate** must be conducted in a certified chemical fume hood.
- The substance must be kept wetted at all times to minimize the risk of explosion.
- Avoid all sources of ignition, including sparks, open flames, and hot surfaces.
- Use non-sparking tools and equipment.
- Store in a cool, dry, well-ventilated area, segregated from incompatible materials such as oxidizing agents, reducing agents, and metals.
- Containers should be clearly labeled with the name of the substance and all relevant hazard warnings.

Emergency Procedures:

- **Spills:** In the event of a spill, evacuate the area immediately. The spill should be cleaned up by trained personnel using non-sparking tools and appropriate PPE. The spilled material should be wetted before cleanup.

- Fire: In case of a fire, evacuate the area and call emergency services. Do not attempt to fight the fire unless you are trained to do so. Use a Class D fire extinguisher for fires involving reactive metals, or a foam or dry chemical extinguisher for fires involving flammable liquids.
- Exposure: In case of skin or eye contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air and seek immediate medical attention. If ingested, do not induce vomiting and seek immediate medical attention.

This guide is intended to provide a comprehensive overview of the hazards and safety precautions for **triethylamine picrate**. It is not a substitute for a thorough risk assessment and the implementation of specific safety protocols tailored to the individual laboratory and experimental conditions. All researchers, scientists, and drug development professionals must exercise extreme caution and adhere to all institutional and regulatory safety guidelines when handling this and other energetic materials.

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